

Introduction: Unveiling a Key Fluorinated Building Block

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Compound of Interest

Compound Name: 3-Chlorotetrafluoropropionic acid

CAS No.: 661-82-5

Cat. No.: B1586773

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3-Chloro-2,2,3,3-tetrafluoropropionic acid (3-CTFP), identified by its CAS number 661-82-5, is a significant member of the halogenated carboxylic acid family.^{[1][2]} This colorless liquid, characterized by a pungent odor, possesses solubility in water and various alcohols.^[1] Its molecular structure, which incorporates a short, perfluorinated carbon chain capped by a chlorine atom and a carboxylic acid group, makes it a highly versatile and reactive building block. In the realms of medicinal chemistry and materials science, the strategic introduction of fluorine atoms is a well-established method for modulating a molecule's physicochemical and biological properties, such as thermal stability, chemical resistance, lipophilicity, and metabolic stability.^{[3][4]} 3-CTFP serves as a valuable synthon for introducing the unique chloro-tetrafluoropropyl moiety, opening avenues for the development of novel pharmaceuticals, agrochemicals, and advanced polymers.^{[1][3]} This guide provides a comprehensive overview of its properties, a proposed synthetic pathway, analytical characterization protocols, and critical safety considerations for researchers, scientists, and drug development professionals.

Physicochemical and Safety Profile

A clear understanding of a compound's properties is foundational to its effective and safe utilization in a laboratory setting. The key data for 3-CTFP is summarized below.

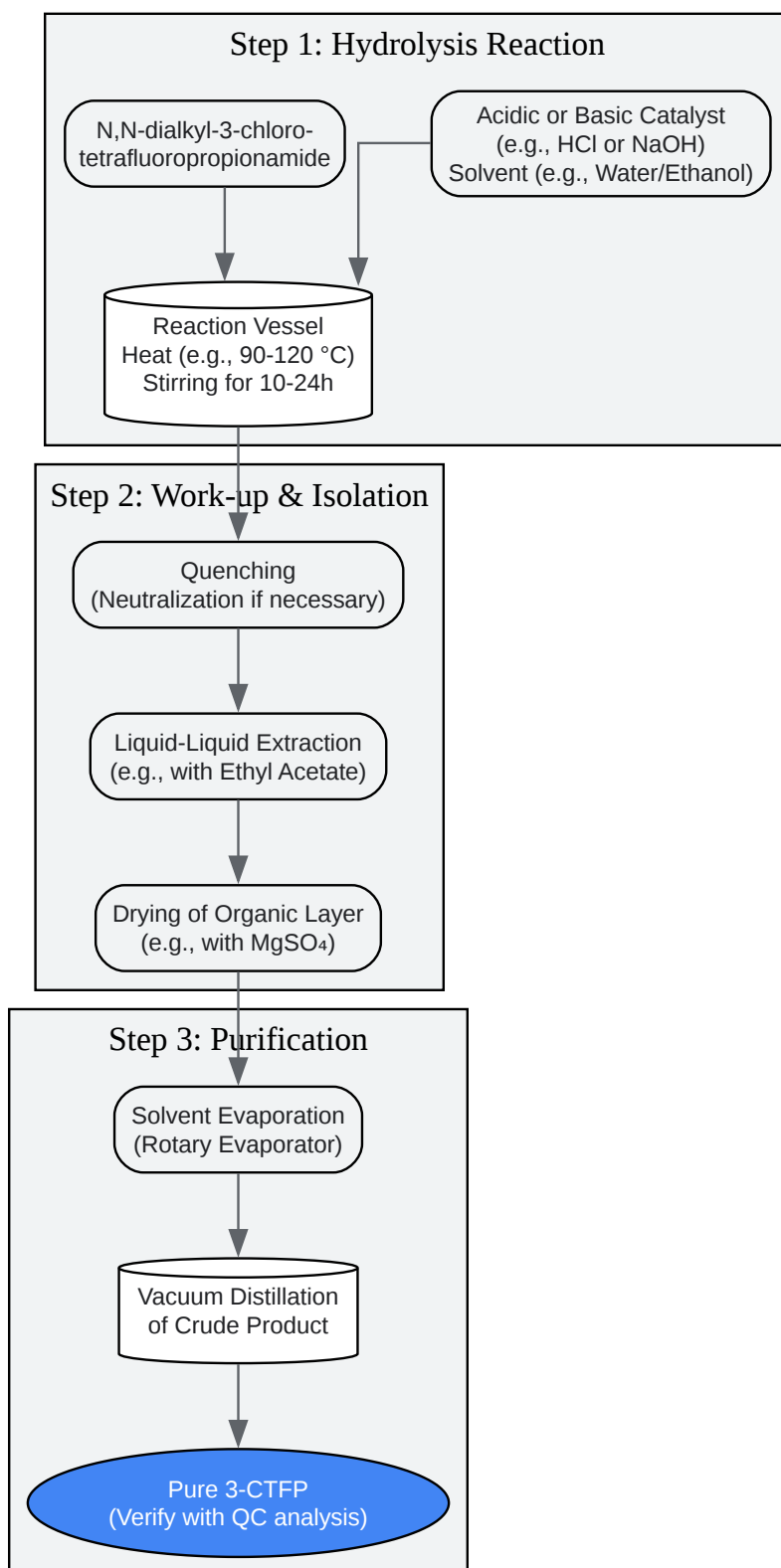
Property	Value	Source(s)
CAS Number	661-82-5	[1][2][5]
Molecular Formula	C ₃ HCIF ₄ O ₂	[1][2]
Molecular Weight	180.49 g/mol	[1][2]
IUPAC Name	3-chloro-2,2,3,3-tetrafluoropropanoic acid	[5]
Synonyms	3-Chlorotetrafluoropropionic acid	[5]
Appearance	Colorless liquid	[1]
Odor	Pungent	[1]
Melting Point	13 °C	[6]
Boiling Point	131 °C	[6]
Density	1.703 g/cm ³	[6]
Solubility	Soluble in water and alcohols	[1]
Hazard Classification	Corrosive; Dangerous Good for Transport	[2][6]

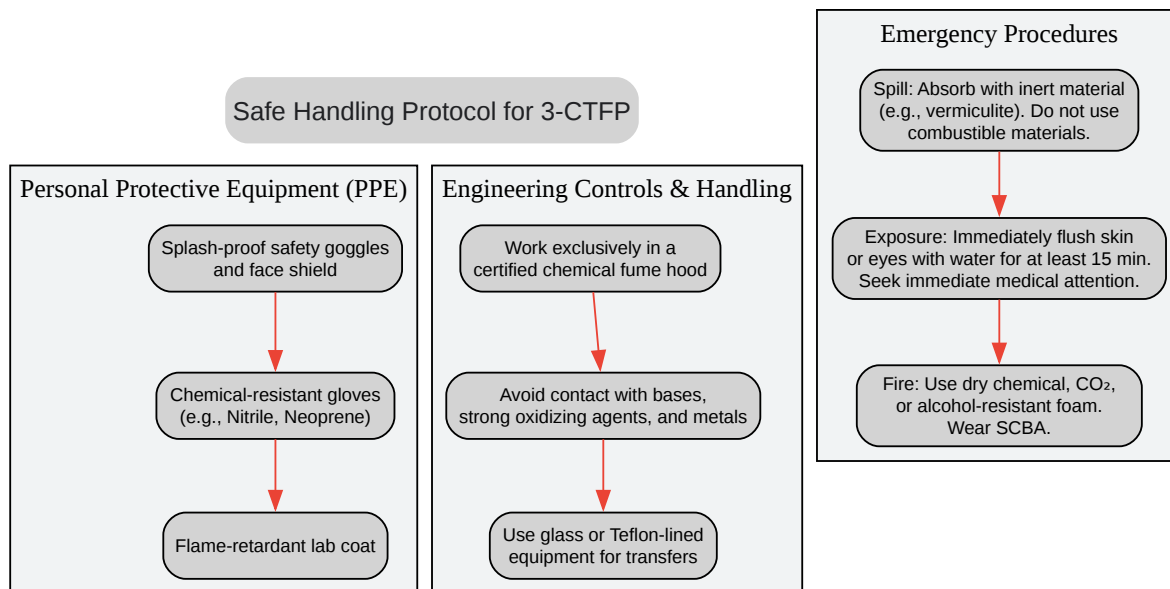
Proposed Synthesis Pathway: Hydrolysis of an Amide Precursor

While specific, peer-reviewed synthetic procedures for 3-CTFP are not abundant in readily available literature, a logical and industrially relevant approach can be extrapolated from patents concerning the synthesis of analogous fluorinated carboxylic acids, such as 2,3,3,3-tetrafluoro propionic acid.[7] A common strategy involves the hydrolysis of a stable amide precursor, which can be performed under acidic or basic conditions. This method is often favored for its operational simplicity and potential for high product purity.[7]

The diagram below outlines a generalized workflow for this transformation. The choice of an N,N-dialkyl amide precursor is strategic; these amides are typically stable and can be

synthesized from related acyl chlorides or esters. The subsequent hydrolysis cleaves the robust amide bond to liberate the desired carboxylic acid.





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Sources

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